

4-Nonanol IUPAC nomenclature and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nonanol

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An In-depth Technical Guide to 4-Nonanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Nonanol**, including its nomenclature, physicochemical properties, and detailed experimental protocols for its synthesis and analysis. The information is curated to support researchers and professionals in the fields of chemistry and drug development.

IUPAC Nomenclature and Synonyms

The compound **4-Nonanol** is systematically named nonan-4-ol according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.^[1] It is a secondary alcohol, with the hydroxyl group located on the fourth carbon of a nine-carbon aliphatic chain.^[1]

A variety of synonyms and trade names are used to refer to this compound, reflecting its historical and commercial usage. These include:

- **4-NONANOL**^[1]
- n-Amyl n-propyl carbinol^[2]
- n-Pentyl n-propyl carbinol^[2]
- dl-Nonan-4-ol^[2]
- **(±)-4-Nonanol**^[2]

The compound exists as a racemic mixture of two enantiomers: (4R)-nonan-4-ol and (4S)-nonan-4-ol.[\[2\]](#)

Chemical Identifiers:

- CAS Number: 5932-79-6[\[1\]](#)
- Molecular Formula: C₉H₂₀O[\[1\]](#)
- InChI: InChI=1S/C9H20O/c1-3-5-6-8-9(10)7-4-2/h9-10H,3-8H2,1-2H3[\[1\]](#)
- InChIKey: IXUOEGRSQCCEHB-UHFFFAOYSA-N[\[1\]](#)
- SMILES: CCCCCC(O)CCC[\[3\]](#)

Physicochemical Properties

The physical and chemical properties of **4-Nonanol** are summarized in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Unit	Source
Molecular Weight	144.25	g/mol	[1]
Appearance	Colorless to almost colorless clear liquid	-	[2]
Odor	Mild, fatty	-	[2]
Boiling Point	192-195	°C	[4] [5]
Melting Point	-35	°C	
Flash Point	74	°C	[6]
Density	0.82	g/cm³	[4] [5]
Solubility in Water	0.374	g/L (insoluble)	[4] [5]
logP (Octanol/Water Partition Coefficient)	2.728	-	[3]
Refractive Index	1.430	-	[4] [5]
Vapor Pressure	0.13	mmHg at 25°C	[4]
pKa	15.44 ± 0.20	-	[5]

Experimental Protocols

Synthesis of 4-Nonanol via Grignard Reaction

A common and effective method for the synthesis of **4-Nonanol** is the Grignard reaction. This involves the reaction of a Grignard reagent with an appropriate aldehyde. The following protocol is adapted from the synthesis of a structurally similar secondary alcohol.

Reaction Scheme:



Materials:

- Magnesium turnings

- Iodine crystal (as an initiator)
- 1-Bromopropane
- Hexanal
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware (three-necked round-bottom flask, reflux condenser, dropping funnel, separatory funnel)
- Magnetic stirrer and heating mantle

Procedure:

- Preparation of the Grignard Reagent:
 - All glassware must be rigorously dried in an oven (e.g., at 120°C overnight) and assembled while hot under a dry, inert atmosphere (e.g., nitrogen or argon).
 - Place magnesium turnings and a small crystal of iodine into the three-necked flask.
 - Dissolve 1-bromopropane in anhydrous diethyl ether and place it in the dropping funnel.
 - Add a small amount of the 1-bromopropane solution to the magnesium turnings. The reaction is initiated when the brown color of the iodine disappears and bubbling is observed. Gentle heating may be required.
 - Once initiated, add the remaining 1-bromopropane solution dropwise at a rate that maintains a gentle reflux.
 - After the addition is complete, reflux the mixture for an additional 30-60 minutes to ensure complete formation of the Grignard reagent. The solution should appear gray and cloudy.

- Reaction with Aldehyde:
 - Cool the Grignard reagent solution in an ice bath.
 - Dissolve hexanal in anhydrous diethyl ether and add it to the dropping funnel.
 - Add the hexanal solution dropwise to the stirred Grignard reagent. This reaction is exothermic, and the addition rate should be controlled to maintain a gentle reflux.
 - After the addition is complete, stir the reaction mixture at room temperature for 1-2 hours.
- Work-up and Purification:
 - Cool the reaction mixture in an ice bath and slowly quench it by adding saturated aqueous NH₄Cl solution dropwise.
 - Transfer the mixture to a separatory funnel. The desired product will be in the ether layer.
 - Separate the layers. Extract the aqueous layer two more times with diethyl ether.
 - Combine all organic layers and wash with brine (saturated NaCl solution).
 - Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄.
 - Filter to remove the drying agent and remove the solvent using a rotary evaporator.
 - The crude product can be purified by vacuum distillation or flash column chromatography.



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Caption: Workflow for the synthesis of **4-Nonanol** via Grignard reaction.

Purification by Fractional Distillation

For larger quantities of crude **4-Nonanol**, fractional distillation under reduced pressure is an effective purification method.

Equipment:

- Distillation flask
- Fractionating column (e.g., Vigreux)
- Distillation head with a thermometer
- Condenser
- Receiving flask
- Heating mantle
- Vacuum source and gauge

Procedure:

- Set up the fractional distillation apparatus in a fume hood.
- Place the crude **4-Nonanol** and a few boiling chips into the distillation flask.
- Gradually reduce the pressure to the desired level.
- Begin heating the distillation flask gently.
- Collect the fraction that distills at the expected boiling point of **4-Nonanol** at the applied pressure.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

The identity and purity of the synthesized **4-Nonanol** can be confirmed using GC-MS.

Instrumentation:

- Gas chromatograph equipped with a mass spectrometer detector.
- Capillary column (e.g., HP-5MS, 30 m x 0.25 mm x 0.25 μ m).

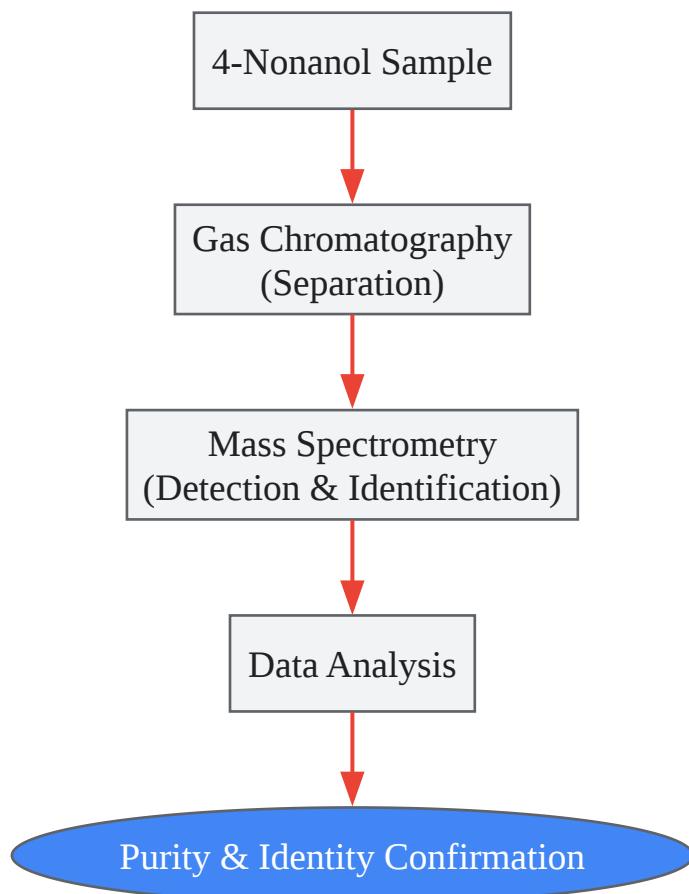
Typical GC Conditions:

- Carrier Gas: Helium at a flow rate of 1 mL/min.
- Injection Mode: Split.
- Injector Temperature: 250 °C.
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 5 minutes.
 - Ramp: 10 °C/min to 250 °C.
 - Hold at 250 °C for 10 minutes.

Typical MS Conditions:

- Ion Source: Electron Ionization (EI) at 70 eV.
- Interface Temperature: 250 °C.
- Mass Scan Range: 35-335 amu.

The resulting mass spectrum can be compared with a standard library for confirmation.



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Caption: General workflow for the analysis of **4-Nonanol** by GC-MS.

Involvement in Signaling Pathways

Extensive literature searches for the biological activity of **4-Nonanol** did not reveal any significant, direct involvement in specific intracellular signaling pathways. Much of the research that appears related to "nonanol" in a signaling context is actually focused on 4-hydroxy-2-nonenal (HNE). HNE is a highly reactive α,β -unsaturated aldehyde produced during the lipid peroxidation of ω -6 polyunsaturated fatty acids.^[7] It is a well-established signaling molecule involved in a multitude of cellular processes, including oxidative stress responses, inflammation, proliferation, and apoptosis.^[7]

It is crucial to distinguish **4-Nonanol**, a simple secondary alcohol, from the highly bioactive aldehyde, 4-hydroxy-2-nonenal. While **4-Nonanol** has been identified as a volatile component in some organisms and may possess some general antimicrobial properties, there is currently no substantial evidence to suggest it acts as a specific signaling molecule in the same manner.

as HNE.^[4] Researchers investigating the biological effects of lipid-derived molecules should be careful to ensure the correct compound is being studied.

Safety and Handling

4-Nonanol is classified as causing serious eye irritation.^[4] Standard laboratory safety precautions should be followed, including the use of personal protective equipment such as safety glasses and gloves. It should be stored in a cool, well-ventilated area.^[5]

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- To cite this document: BenchChem. [4-Nonanol IUPAC nomenclature and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1584833#4-nonanol-iupac-nomenclature-and-synonyms>

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